

Handling and safety precautions for 6-bromohex-5-en-1-ol

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Compound of Interest

Compound Name: 6-Bromohex-5-EN-1-OL

Cat. No.: B12618760

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Technical Support Center: 6-bromohex-5-en-1-ol

Disclaimer: The following handling and safety information is based on the general properties of brominated organic compounds and unsaturated alcohols. Specific safety data for **6-bromohex-5-en-1-ol** is not readily available. Therefore, this compound should be handled with the utmost care, assuming it is hazardous. Always consult your institution's safety guidelines and perform a thorough risk assessment before use.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **6-bromohex-5-en-1-ol**?

A1: Based on structurally similar compounds like 6-bromo-1-hexanol and 5-hexen-1-ol, the primary hazards are expected to be:

- Skin and Eye Irritation: May cause irritation or serious eye damage upon contact.^{[1][2][3]}
- Respiratory Irritation: Vapors or mists may cause respiratory tract irritation.^{[1][2][3]}
- Flammability: As an unsaturated alcohol, it may be flammable, with vapors potentially forming explosive mixtures with air.^{[4][5]}
- Toxicity: While acute toxicity data is unavailable, it should be treated as potentially harmful if swallowed, inhaled, or absorbed through the skin.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: A comprehensive list of required PPE includes:

- Eye and Face Protection: Chemical safety goggles and a face shield are essential.[6]
- Hand Protection: Chemical-resistant gloves (e.g., Viton®, nitrile rubber) are mandatory. Always inspect gloves for integrity before use.[1]
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are required. For larger quantities or in case of a spill, a chemical-resistant apron or suit may be necessary.[6]
- Respiratory Protection: Work in a well-ventilated fume hood. If the concentration of vapors is high or unknown, use a NIOSH-approved respirator with an appropriate organic vapor cartridge.[6]

Q3: How should I properly store **6-bromohex-5-en-1-ol**?

A3: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[3] Keep the container tightly sealed. Some related compounds are light-sensitive, so storage in an amber or opaque container is recommended.

Q4: What should I do in case of a spill?

A4: In the event of a spill:

- Evacuate the immediate area.
- Ensure proper ventilation.
- Wear the appropriate PPE as described in Q2.
- Absorb the spill with an inert material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

- Do not allow the chemical to enter drains or waterways.^[7]^[8]

Q5: How do I dispose of waste containing **6-bromohex-5-en-1-ol**?

A5: Dispose of waste in accordance with all local, state, and federal regulations for hazardous chemical waste. Do not pour down the drain.^[1] Collect in a properly labeled, sealed container.

Troubleshooting Guide

Issue	Possible Cause	Solution
Material has changed color (e.g., yellowed)	Decomposition due to exposure to air, light, or impurities.	Discontinue use if significant color change is observed. Ensure proper storage in a tightly sealed, opaque container in a cool, dark place.
Unexpected reaction exotherm	Incompatible reagents or reaction conditions.	Immediately cool the reaction vessel. Re-evaluate the experimental protocol for potential incompatibilities (e.g., strong oxidizing agents).
Skin or eye irritation after handling	Inadequate PPE or accidental exposure.	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention. ^[1] Review and improve handling procedures and PPE usage.
Strong, irritating odor detected	Vapor release from an open or leaking container.	Ensure all work is conducted in a properly functioning fume hood. Check container seals for integrity. If a leak is found, follow spill procedures.

Quantitative Data Summary

Data for **6-bromohex-5-en-1-ol** is not widely available. The following table presents data for structurally related compounds to provide an estimate of physical properties.

Property	6-bromo-1-hexanol	5-hexen-1-ol
Molecular Formula	C ₆ H ₁₃ BrO	C ₆ H ₁₂ O
Molecular Weight	181.07 g/mol [2]	100.16 g/mol [9]
Boiling Point	105-106 °C @ 5 mmHg[2]	78-80 °C @ 25 mmHg[10]
Density	1.384 g/mL at 25 °C[2]	0.834 g/mL at 25 °C[10]
Flash Point	>110 °C (>230 °F)[1]	59 °C (138.2 °F)[10]
Refractive Index	n ₂₀ /D 1.482[2]	n ₂₀ /D 1.435[10]

Experimental Protocols

Standard Handling Protocol

- Risk Assessment: Before beginning any experiment, conduct a thorough risk assessment for all chemicals and procedures involved.
- Engineering Controls: All handling of **6-bromohex-5-en-1-ol** must be performed in a certified chemical fume hood.
- Personal Protective Equipment: Don the required PPE as outlined in the FAQ section.
- Dispensing: Carefully measure and dispense the required amount of the chemical, keeping the container sealed when not in use.
- Reaction Setup: Ensure the reaction apparatus is secure and properly assembled. If heating is required, use a controlled heating source (e.g., heating mantle with a temperature controller).
- Post-Experiment: Quench any reactive materials appropriately. Clean all glassware and equipment thoroughly.

- Waste Disposal: Segregate and dispose of all chemical waste according to institutional guidelines.

Emergency First Aid Protocol

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Visualizations

Caption: General workflow for safely handling **6-bromohex-5-en-1-ol**.

Caption: Decision tree for troubleshooting common experimental issues.

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